controlling aggregation blended matrices

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Compound Focus: **1,1'-Diethyl-4,4'-dicarbocyanine iodide**
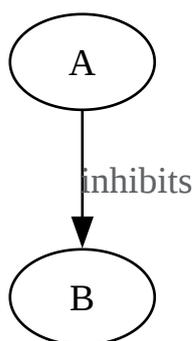
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Frequently Asked Questions

1. How can I add descriptive labels to the connections (edges) in my pathway diagram?

You can add a label to an edge using the `label` attribute inside the edge definition. You can further customize the label's position using `labeldistance` and `labelangle` [1] [2].

Example:

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2. How do I ensure the text inside my nodes is readable against the node's color?

To ensure high contrast, you must explicitly set both the `fillcolor` (background of the node) and the `fontcolor` (text color). Do not rely only on the `color` attribute, as it controls the border and may also affect the fill [3].

Example:

Gene A

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3. My nodes are not aligning correctly at the top of the diagram. How can I fix this?

You can force nodes to be on the same level (rank) using the `rank=same` statement within a subgraph. For a specific left-to-right order, you may need to add invisible edges between them [4].

Example:

A → C   B
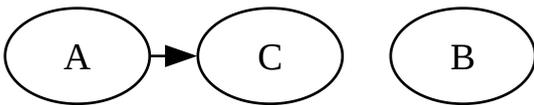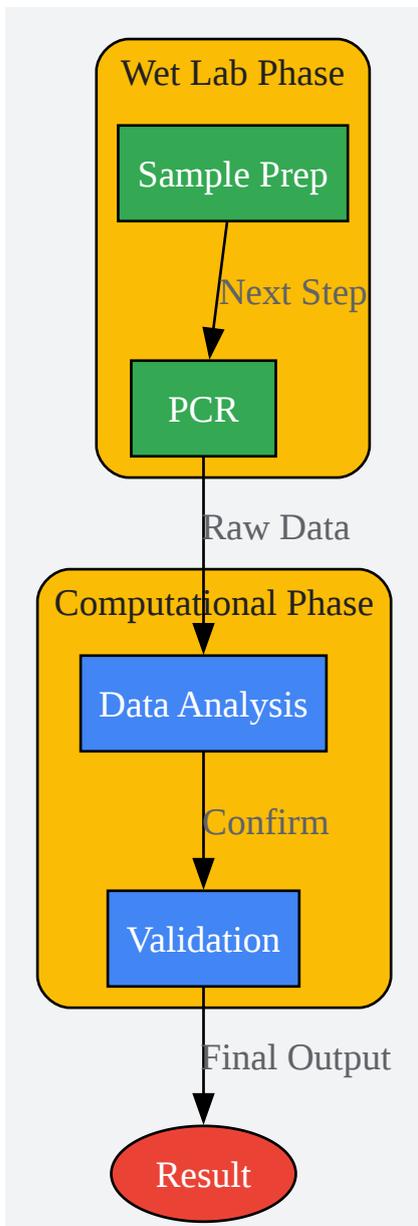
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Troubleshooting Guides

Problem: Difficulty controlling the layout and aggregation of nodes.

Scientific diagrams often require precise layouts to accurately represent sequences, hierarchies, or workflows. The default automatic layout may not group or align nodes as needed.

Solution A: Using Clusters for Aggregation You can group related nodes together using clusters (subgraphs) to visually indicate they are part of a single logical unit or experimental step.
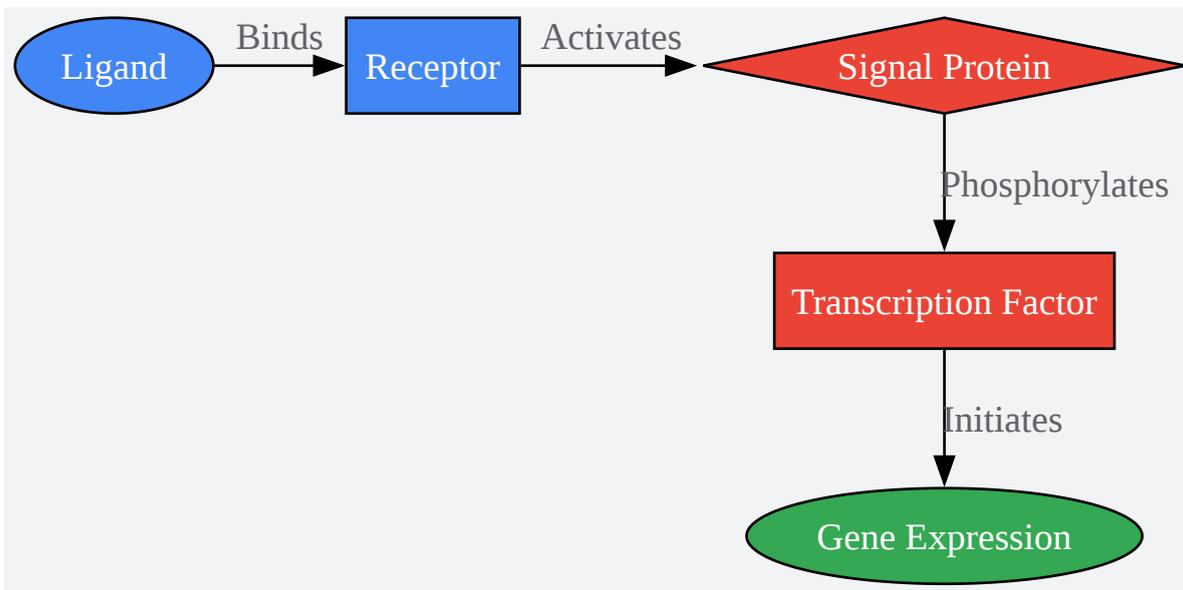
Diagram: Logical Grouping of an Experimental Workflow

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Solution B: Enforcing Top-to-Bottom and Left-to-Right Order For sequence diagrams or strict hierarchical workflows, you need to combine `rankdir` with invisible edges and the `rank=same` property.

Diagram: Simplified Signaling Pathway Sequence

Binds → Receptor — Activates → Signal Protein

Ligand

Phosphorylates

Transcription Factor

Initiates

Gene Expression

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Key Technical Specifications

For quick reference, here are the core rules and attributes to use in your DOT scripts.

Feature	Attribute	Rule / Recommended Value
Diagram Width	`graph [size="7.6,"];`	Maximum 760 pixels (7.6 inches) [2].
Edge Labels	`labeldistance`	Set to a value greater than `2.0` to ensure a gap between text and the line [1].
Node Text Color	`fontcolor`	Must be explicitly set for high contrast against the `fillcolor` (e.g., light fill with dark text, or dark fill with white text).
Node Border	`color`	Controls the border color. Set this separately from `fillcolor` [3].
Node Fill	`fillcolor`	The main background color of the node. Always pair with `style="filled"`.

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Feature	Attribute	Rule / Recommended Value
Color Palette	`color`, `fillcolor`, `fontcolor`	Use only: #4285F4, #EA4335, #FBBC05, #34A853, #FFFFFF, #F1F3F4, #202124, #5F6368.

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References

1. | labeldistance Graphviz [graphviz.org]

2. dot - How to add edge labels in Graphviz ? [iditect.com]

3. graph - Graphviz : How to change border color - Stack Overflow [stackoverflow.com]

4. uml - Graphviz top to bottom AND left to right - Stack Overflow [stackoverflow.com]

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